

# Application of Strontium Hydride Complexes in Hydrofunctionalization Catalysis

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## Compound of Interest

Compound Name: Strontium hydride (SrH<sub>2</sub>)

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These application notes provide a comprehensive overview of the use of defined strontium hydride cationic complexes as catalysts in hydrofunctionalization reactions, specifically olefin hydrogenation and hydrosilylation. The information is based on the findings reported in the study titled "Strontium Hydride Cations Supported by a Large NNNNN Type Macrocycle: Synthesis, Structure, and Hydrofunctionalization Catalysis"[1][2][3].

## Introduction

Alkaline earth metal hydrides are emerging as viable catalysts in various organic transformations due to their high reactivity and the earth-abundance of the constituent elements. Strontium hydride complexes, in particular, have demonstrated catalytic activity in hydrofunctionalization reactions. This document outlines the application of a specific soluble dinuclear strontium dihydride complex, [(Me<sub>5</sub>PACP)<sub>2</sub>Sr<sub>2</sub>(μ-H)<sub>2</sub>][B(C<sub>6</sub>H<sub>4</sub>-4-nBu)<sub>4</sub>]<sub>2</sub>, in the hydrogenation of unactivated alkenes and the hydrosilylation of terminal alkenes.

## Data Presentation

The catalytic performance of the strontium dihydride complex in the hydrogenation of 1-hexene and the hydrosilylation of 1-octene is summarized below. Kinetic analyses have shown that the strontium complex exhibits lower catalytic activity compared to its isostructural calcium analogue, a phenomenon attributed to a less favorable monomer-dimer equilibrium preceding the catalytic cycle[1][2].

**Table 1: Catalytic Hydrogenation of 1-Hexene**

Entry	Catalyst Loading (mol%)	Substrate	Product	Conversion (%)	Time (h)	TOF (h <sup>-1</sup> )
1	5	1-Hexene	n-Hexane	>95	24	~0.8

Reaction Conditions: 1-Hexene (0.5 mmol), catalyst (0.025 mmol) in C<sub>6</sub>D<sub>6</sub> at room temperature under 1 bar of H<sub>2</sub>.

**Table 2: Catalytic Hydrosilylation of 1-Octene**

Entry	Catalyst Loading (mol%)	Substrate	Silane	Product	Conversion (%)	Time (h)	TOF (h <sup>-1</sup> )
1	5	1-Octene	PhSiH <sub>3</sub>	1-(Phenylsilyl)octane	>95	48	~0.4

Reaction Conditions: 1-Octene (0.5 mmol), Phenylsilane (0.5 mmol), catalyst (0.025 mmol) in C<sub>6</sub>D<sub>6</sub> at room temperature.

## Experimental Protocols

Detailed methodologies for the synthesis of the strontium hydride catalyst precursor and the catalytic hydrofunctionalization reactions are provided below. These protocols are adapted from the supporting information of the primary research article<sup>[1]</sup>.

## Synthesis of the Strontium Dihydride Catalyst

The active catalyst, [(Me<sub>5</sub>PACP)<sub>2</sub>Sr<sub>2</sub>(μ-H)<sub>2</sub>][B(C<sub>6</sub>H<sub>4</sub>-4-nBu)<sub>4</sub>]<sub>2</sub>, is synthesized via the hydrogenolysis of a benzyl precursor.

Materials:

- [(Me<sub>5</sub>PACP)Sr(CH<sub>2</sub>Ph)][B(C<sub>6</sub>H<sub>4</sub>-4-nBu)<sub>4</sub>]

- Dihydrogen (H<sub>2</sub>) gas
- Anhydrous toluene
- Schlenk line and glovebox techniques

Procedure:

- In a glovebox, dissolve the benzyl precursor [(Me<sub>5</sub>PACP)Sr(CH<sub>2</sub>Ph)][B(C<sub>6</sub>H<sub>4</sub>-4-nBu)<sub>4</sub>] in anhydrous toluene in a Schlenk flask equipped with a magnetic stir bar.
- Seal the flask, remove it from the glovebox, and connect it to a Schlenk line.
- Degas the solution by subjecting it to three freeze-pump-thaw cycles.
- Introduce dihydrogen gas (1 bar) into the flask.
- Stir the reaction mixture at room temperature for 24 hours.
- Monitor the reaction by NMR spectroscopy for the disappearance of the benzyl signals and the appearance of the hydride signal.
- Upon completion, remove the solvent under vacuum to yield the dinuclear dihydride complex as a solid.

## General Protocol for Catalytic Hydrogenation of Alkenes

Materials:

- Strontium dihydride catalyst [(Me<sub>5</sub>PACP)<sub>2</sub>Sr<sub>2</sub>(μ-H)<sub>2</sub>][B(C<sub>6</sub>H<sub>4</sub>-4-nBu)<sub>4</sub>]<sub>2</sub>
- Alkene substrate (e.g., 1-hexene)
- Anhydrous deuterated benzene (C<sub>6</sub>D<sub>6</sub>) for NMR monitoring
- J. Young NMR tube
- Hydrogen (H<sub>2</sub>) gas

#### Procedure:

- In a glovebox, prepare a stock solution of the strontium dihydride catalyst in C6D6.
- In a J. Young NMR tube, add the alkene substrate (0.5 mmol).
- Add the catalyst solution (5 mol %, 0.025 mmol) to the NMR tube.
- Seal the NMR tube and connect it to a gas line.
- Pressurize the tube with H2 gas (1 bar).
- Monitor the reaction progress at room temperature by <sup>1</sup>H NMR spectroscopy by observing the disappearance of the alkene signals and the appearance of the alkane signals.

## General Protocol for Catalytic Hydrosilylation of Alkenes

#### Materials:

- Strontium dihydride catalyst [(Me5PACP)2Sr2(μ-H)2][B(C6H4-4-nBu)4]2
- Alkene substrate (e.g., 1-octene)
- Silane (e.g., phenylsilane, PhSiH3)
- Anhydrous deuterated benzene (C6D6) for NMR monitoring
- J. Young NMR tube

#### Procedure:

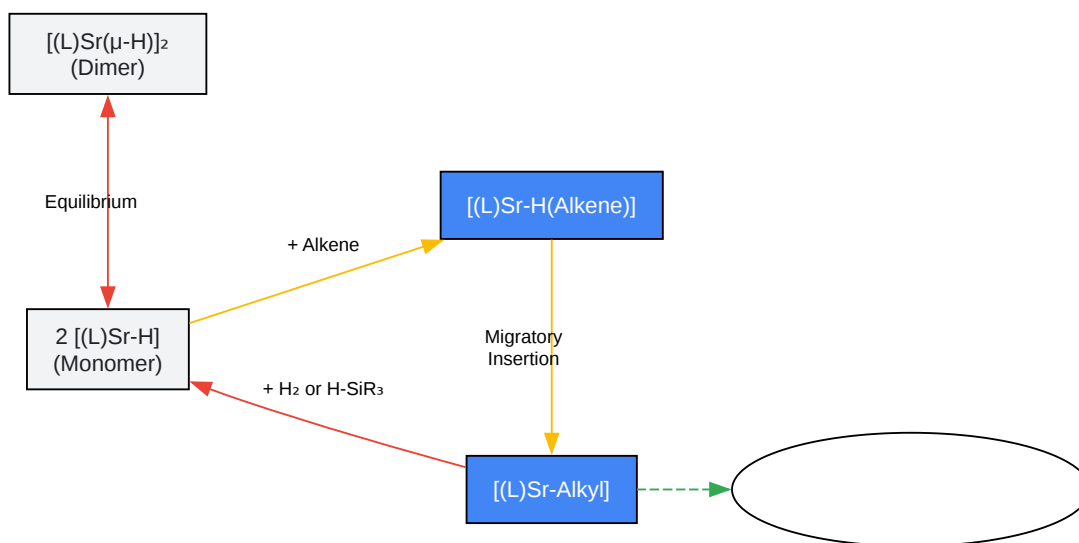
- In a glovebox, prepare a stock solution of the strontium dihydride catalyst in C6D6.
- In a J. Young NMR tube, add the alkene substrate (0.5 mmol) and the silane (0.5 mmol).
- Add the catalyst solution (5 mol %, 0.025 mmol) to the NMR tube.
- Seal the NMR tube.

- Monitor the reaction progress at room temperature by  $^1\text{H}$  NMR spectroscopy by observing the disappearance of the alkene and silane signals and the appearance of the alkylsilane product signals.

## Mandatory Visualization

### Proposed Catalytic Cycle for Olefin Hydrofunctionalization

The catalytic cycle is proposed to involve a pre-equilibrium between the dimeric resting state of the catalyst and a more reactive monomeric strontium hydride species. This monomeric species then participates in the hydrofunctionalization of the olefin.

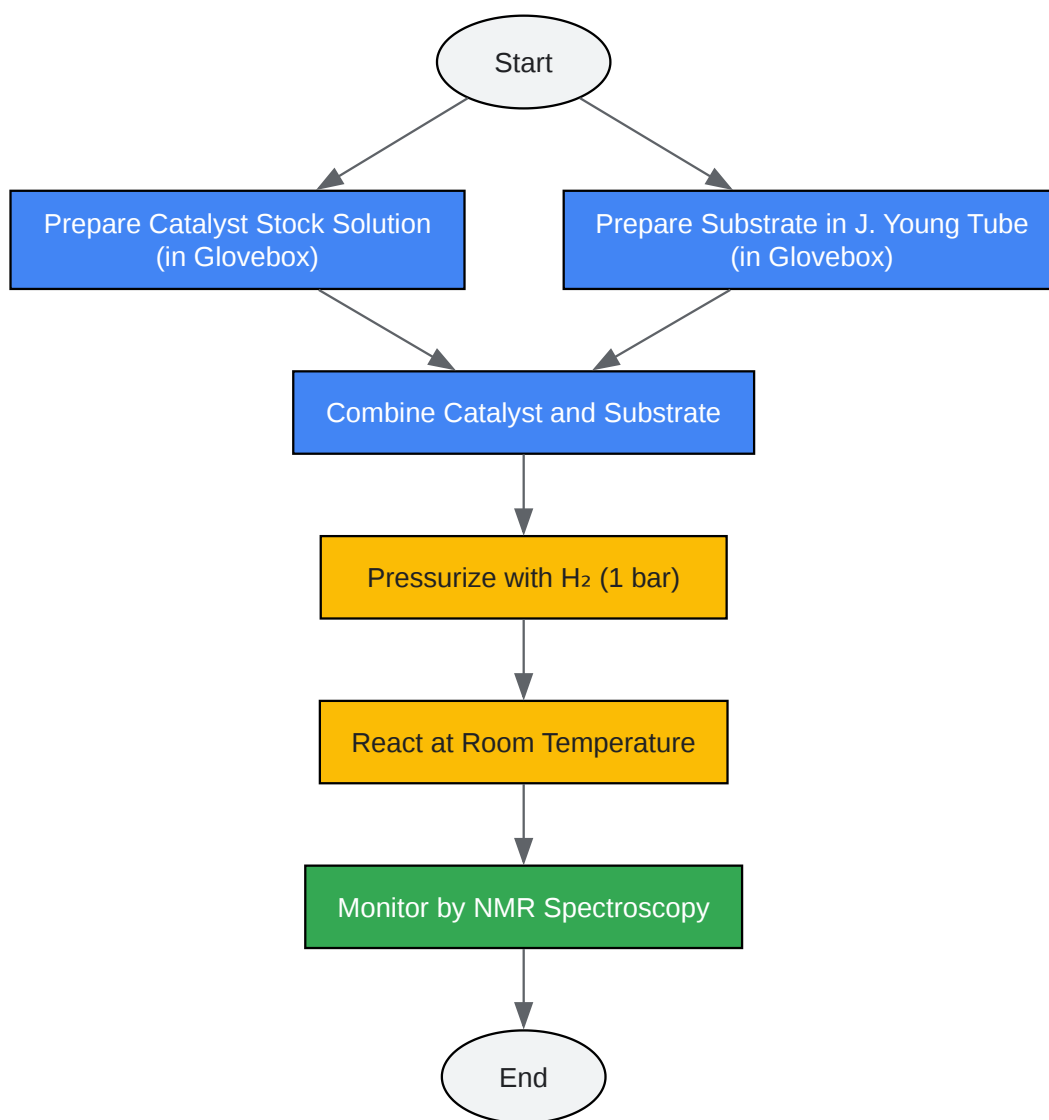


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Caption: Proposed catalytic cycle for SrH<sub>2</sub>-mediated hydrofunctionalization.

## Experimental Workflow for Catalytic Hydrogenation

This diagram illustrates the general workflow for conducting a catalytic hydrogenation experiment using the strontium hydride complex.



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## References

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